Application Notes & Protocols: Development of a Certified Analytical Standard for 4'-Hydroxyphenprocoumon

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Compound of Interest

Compound Name:	*4'-Hydroxyphenprocoumon*
CAS No.:	*55789-09-8*
Cat. No.:	*B565965*

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Abstract

This comprehensive guide details the synthesis, purification, characterization, and certification of **4'-hydroxyphenprocoumon**, a principal metabolite of the anticoagulant drug phenprocoumon. The development of a highly pure and well-characterized analytical standard is paramount for accurate pharmacokinetic, toxicological, and clinical monitoring studies. This document provides field-proven, step-by-step protocols for organic synthesis, chromatographic purification, and rigorous analytical characterization using High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Mass Spectrometry (LC-MS), Nuclear Magnetic Resonance (NMR) spectroscopy, and Quantitative NMR (qNMR) for certification. The methodologies are designed to be self-validating, adhering to principles outlined in international standards such as ISO 17034 for reference material producers and ICH Q2(R1) for analytical procedure validation.

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Introduction: The Imperative for a 4'-Hydroxyphenprocoumon Standard

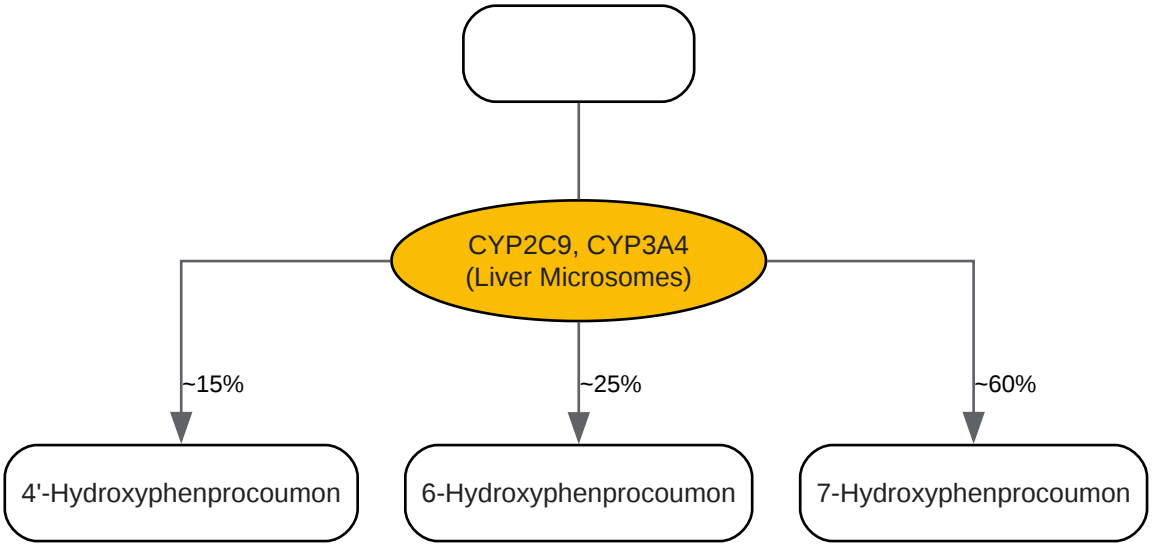
Phenprocoumon is a widely prescribed oral anticoagulant, a derivative of 4-hydroxycoumarin, used in the prevention and treatment of thromboembolic disorders.[1] Its therapeutic action is mediated by the inhibition of vitamin K epoxide reductase (VKORC1), which is essential for the synthesis of several blood clotting factors.[1] The metabolism of phenprocoumon is a critical determinant of its pharmacokinetic and pharmacodynamic profile. Hepatic metabolism, primarily via cytochrome P450 enzymes (CYP2C9 and CYP3A4), leads to the formation of several hydroxylated metabolites.[2][3]

Among these, **4'-hydroxyphenprocoumon** is a significant metabolite resulting from the hydroxylation of the phenyl ring.[2][4] While generally considered inactive, the precise quantification of this metabolite is crucial for comprehensive metabolic profiling, drug-drug interaction studies, and toxicological risk assessments. The availability of a certified, high-purity analytical standard of **4'-hydroxyphenprocoumon** is a prerequisite for the validation of bioanalytical methods used in these studies, ensuring data accuracy, reproducibility, and inter-laboratory comparability. This guide provides the necessary protocols to establish such a standard.

Metabolic Pathway of Phenprocoumon

Phenprocoumon undergoes hydroxylation at several positions. The diagram below illustrates the formation of **4'-hydroxyphenprocoumon** alongside other major metabolites. Understanding this pathway is essential for researchers studying the drug's disposition.

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Figure 1: Major metabolic pathways of phenprocoumon.

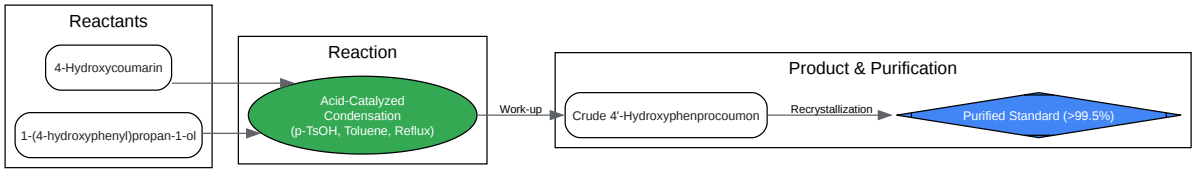
Synthesis and Purification of 4'-Hydroxyphenprocoumon

The synthesis of 3-substituted-4-hydroxycoumarins is a well-established field in organic chemistry.[5] The protocol described herein is an adaptation of the acid-catalyzed condensation of 4-hydroxycoumarin with a suitable benzylic alcohol, a robust and efficient method for forming the C-C bond at the C3 position.[5]

Proposed Synthetic Pathway

The synthesis involves the reaction of 4-hydroxycoumarin with 1-(4-hydroxyphenyl)propan-1-ol in the presence of an acid catalyst.

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Figure 2: Synthetic and purification workflow.

Experimental Protocol: Synthesis

Causality: p-Toluenesulfonic acid (p-TsOH) is chosen as the catalyst for its effectiveness in promoting the electrophilic substitution on the 4-hydroxycoumarin ring by the carbocation generated from the protonated alcohol. Toluene is used as the solvent to facilitate azeotropic removal of water using a Dean-Stark apparatus, driving the reaction equilibrium towards the product.

Materials:

- 4-Hydroxycoumarin (1.0 eq)
- 1-(4-hydroxyphenyl)propan-1-ol (1.1 eq)
- p-Toluenesulfonic acid monohydrate (0.1 eq)
- Toluene (anhydrous)
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)

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- Round-bottom flask, Dean-Stark apparatus, reflux condenser, magnetic stirrer, heating mantle

Procedure:

- To a 250 mL round-bottom flask equipped with a Dean-Stark apparatus, reflux condenser, and magnetic stir bar, add 4-hydroxycoumarin (e.g., 10.0 g, 61.7 mmol), 1-(4-hydroxyphenyl)propan-1-ol (10.3 g, 67.8 mmol), and p-toluenesulfonic acid monohydrate (1.17 g, 6.17 mmol).
- Add 150 mL of anhydrous toluene to the flask.
- Heat the mixture to reflux with vigorous stirring. Water will begin to collect in the Dean-Stark trap.
- Continue refluxing for 4-6 hours, or until Thin Layer Chromatography (TLC) analysis indicates the consumption of the starting materials.
- Allow the reaction mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with 100 mL of saturated sodium bicarbonate solution and 100 mL of brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The resulting crude solid is then subjected to purification.

Experimental Protocol: Purification by Recrystallization

Causality: Recrystallization is a powerful technique for purifying crystalline solids. The choice of solvent is critical; the ideal solvent will dissolve the compound poorly at low temperatures but readily at its boiling point, while impurities remain soluble at low temperatures or are insoluble at high temperatures. An ethanol/water mixture is often effective for moderately polar compounds like hydroxylated coumarins.[1]

Materials:

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- Crude **4'-hydroxyphenprocoumon**
- Ethanol (95%)
- Deionized water
- Erlenmeyer flask, heating mantle, Buchner funnel, filter paper

Procedure:

- Transfer the crude solid to an Erlenmeyer flask.
- Add a minimal amount of hot 95% ethanol to dissolve the solid completely. Add the solvent portion-wise while heating near the boiling point.
- Once dissolved, slowly add hot deionized water dropwise until the solution becomes faintly turbid (the cloud point).
- Add a few drops of hot ethanol to redissolve the precipitate and obtain a clear solution.
- Remove the flask from the heat source, cover it, and allow it to cool slowly to room temperature.
- Further cool the flask in an ice bath for at least 1 hour to maximize crystal formation.
- Collect the purified crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold ethanol/water (1:1) mixture.
- Dry the crystals under high vacuum at 40-50 °C to a constant weight.

Characterization and Identification

The identity and structural integrity of the synthesized **4'-hydroxyphenprocoumon** must be unequivocally confirmed. This involves a battery of spectroscopic and analytical techniques. The synthesis and spectral properties of phenprocoumon's monohydroxylated derivatives have been previously reported, providing a basis for comparison.[6]

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Physicochemical Properties

Property	Expected Observation
Appearance	White to off-white crystalline powder
Melting Point	To be determined by Differential Scanning Calorimetry (DSC)
Solubility	Soluble in methanol, ethanol, DMSO; sparingly soluble in water

Spectroscopic and Chromatographic Analysis

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Technique	Purpose	Expected Key Features
^{1}H NMR	Structural confirmation and proton environment analysis	Aromatic protons of the coumarin and hydroxyphenyl rings, a characteristic triplet/quartet system for the propyl side chain, and distinct signals for the two phenolic OH groups.
^{13}C NMR	Carbon skeleton confirmation	Signals corresponding to the carbonyl carbon of the lactone, quaternary carbons, and all protonated carbons in the aromatic and aliphatic regions.
LC-MS	Molecular weight confirmation and fragmentation analysis	A prominent $[M-H]^-$ ion in negative ESI mode at m/z 295.097, corresponding to the molecular formula $C_{18}H_{15}O_4^-$. Fragmentation would likely involve losses characteristic of the coumarin structure.[4]
FT-IR	Functional group identification	Broad O-H stretching vibrations for the phenolic groups, a strong C=O stretching vibration for the lactone carbonyl, and C=C stretching for the aromatic rings.
UV-Vis Spectroscopy	Chromophore analysis	Characteristic absorption maxima for the 4-hydroxycoumarin chromophore, with potential shifts due to the 4'-hydroxy substituent. Spectral data has been previously reported.[6]

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Elemental Analysis	Empirical formula confirmation	The experimentally determined percentages of C, H, and O should match the theoretical values for $C_{18}H_{16}O_4$ (C: 72.96%, H: 5.44%, O: 21.60%).

Purity Determination and Certification

Certification of an analytical standard requires a precise and accurate determination of its purity. This is achieved through a combination of chromatographic and spectroscopic methods, adhering to the principles of method validation as described in ICH Q2(R1).[7]

HPLC Method for Purity Assessment

Causality: A reverse-phase HPLC method with UV detection is the gold standard for assessing the purity of small organic molecules. A C18 column provides excellent retention and separation for moderately polar compounds like **4'-hydroxyphenprocoumon**. A gradient elution using acetonitrile and a slightly acidic aqueous buffer ensures sharp peaks and the elution of potential impurities with a wide range of polarities. Detection at a UV maximum ensures high sensitivity.

Protocol: HPLC Purity Analysis

- Chromatographic System: HPLC with UV/Vis or Diode Array Detector (DAD).
- Column: C18 reverse-phase, 4.6 x 150 mm, 3.5 µm particle size.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient Program:

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Time (min)	%B
0.0	**30**
20.0	90
25.0	90
25.1	30

| 30.0 | 30 |

- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: 280 nm.
- Injection Volume: 10 µL.
- Sample Preparation: Accurately weigh ~10 mg of the standard and dissolve in 10 mL of methanol to make a 1 mg/mL stock solution. Dilute to 0.1 mg/mL with a 50:50 mixture of Mobile Phase A and B.
- Purity Calculation: Purity is determined by area percent, calculated as (Peak Area of Analyte / Total Peak Area) x 100.

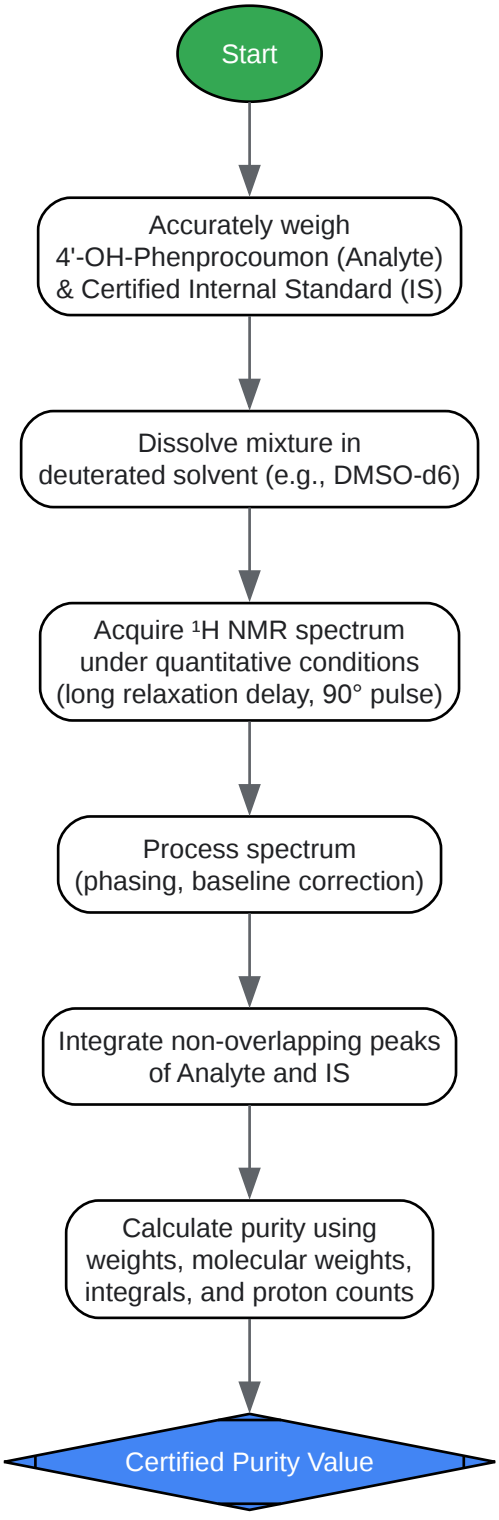
This method must be validated for specificity, linearity, accuracy, precision, and robustness according to ICH Q2(R1) guidelines.[7]

Certification by Quantitative NMR (qNMR)

Causality: qNMR is a primary ratio method for determining the purity (as a mass fraction) of an organic compound.[2] It provides traceability to the International System of Units (SI) when a certified internal standard is used. The method is based on the principle that the integrated signal area in an NMR spectrum is directly proportional to the number of nuclei contributing to that signal.

Protocol: qNMR Purity Certification

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Figure 3: Workflow for purity certification by qNMR.

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- Internal Standard (IS) Selection: Choose a certified internal standard (e.g., maleic acid, dimethyl sulfone) with high purity, stability, and non-overlapping signals with the analyte in the chosen solvent.
- Sample Preparation:
  - Accurately weigh approximately 10-15 mg of **4'-hydroxyphenprocoumon** into a clean vial using a microbalance.
  - Accurately weigh approximately 5-10 mg of the certified internal standard into the same vial.
  - Dissolve the mixture in a precise volume (e.g., 0.7 mL) of a suitable deuterated solvent (e.g., DMSO-d_6).
- NMR Acquisition:
  - Acquire a ^{1}H NMR spectrum on a high-field spectrometer (≥400 MHz).
  - Use a standard single-pulse experiment with a 90° pulse angle.
  - Crucial: Set a long relaxation delay (D1) of at least 5 times the longest T_1 relaxation time of the protons being quantified (typically D1 ≥ 30 s) to ensure complete relaxation and accurate integration.
  - Acquire a sufficient number of scans (e.g., 16-64) to achieve a high signal-to-noise ratio (>250:1 for the signals of interest).
- Data Processing:
  - Apply Fourier transform and carefully phase the spectrum manually.
  - Apply a robust baseline correction algorithm.
  - Integrate a well-resolved, non-overlapping signal for the analyte and one for the internal standard.

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- Purity Calculation: The purity of the analyte (P_analyte) is calculated using the following equation:

  P_analyte = (I_analyte / I_IS) * (N_IS / N_analyte) * (MW_analyte / MW_IS) * (m_IS / m_analyte) * P_IS

  Where:

  - I: Integral area of the signal
  - N: Number of protons contributing to the signal
  - MW: Molecular weight
  - m: Mass
  - P: Purity of the internal standard

Final Certification and Documentation

The development of a certified reference material must be documented thoroughly in a Certificate of Analysis (CoA). This document is the cornerstone of its trustworthiness and must comply with ISO 17034 guidelines.[1]

The CoA for **4'-Hydroxyphenprocoumon** must include:

- Product Name and Identification (CAS number, Lot number)
- Chemical Structure and Formula
- Certified Purity Value (e.g., from qNMR) with the associated expanded uncertainty.
- Purity by HPLC (area %)
- Results from all characterization tests (^{1}H NMR, ^{13}C NMR, MS, IR) confirming identity.
- Data on residual solvents and water content.
- Recommended storage conditions and expiry date based on stability studies.

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- A statement of metrological traceability.

Conclusion

This application note provides a comprehensive framework for the in-house development of a high-purity, certified analytical standard for **4'-hydroxyphenprocoumon**. By following these detailed protocols for synthesis, purification, characterization, and certification, researchers and drug development professionals can produce a reliable reference material. The use of such a standard is indispensable for ensuring the accuracy and validity of analytical data in regulated and research environments, ultimately contributing to a deeper understanding of phenprocoumon's pharmacology and enhancing patient safety.

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